

Application Notes & Protocols: Safe Handling and Storage of Butyl Methanesulfonate

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Compound of Interest

Compound Name: *Butyl methanesulfonate*

Cat. No.: *B109944*

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Abstract

Butyl methanesulfonate (CAS No. 1912-32-9), a potent alkylating agent, is a crucial reagent in various research and pharmaceutical development settings. Its high reactivity and significant health hazards, including carcinogenicity and mutagenicity, demand rigorous and meticulous handling and storage protocols.^{[1][2]} This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe management of **butyl methanesulfonate** in a laboratory environment. These protocols are founded on established safety principles and regulatory guidelines to ensure personnel safety, environmental protection, and the integrity of experimental work.

Hazard Identification and Chemical Profile

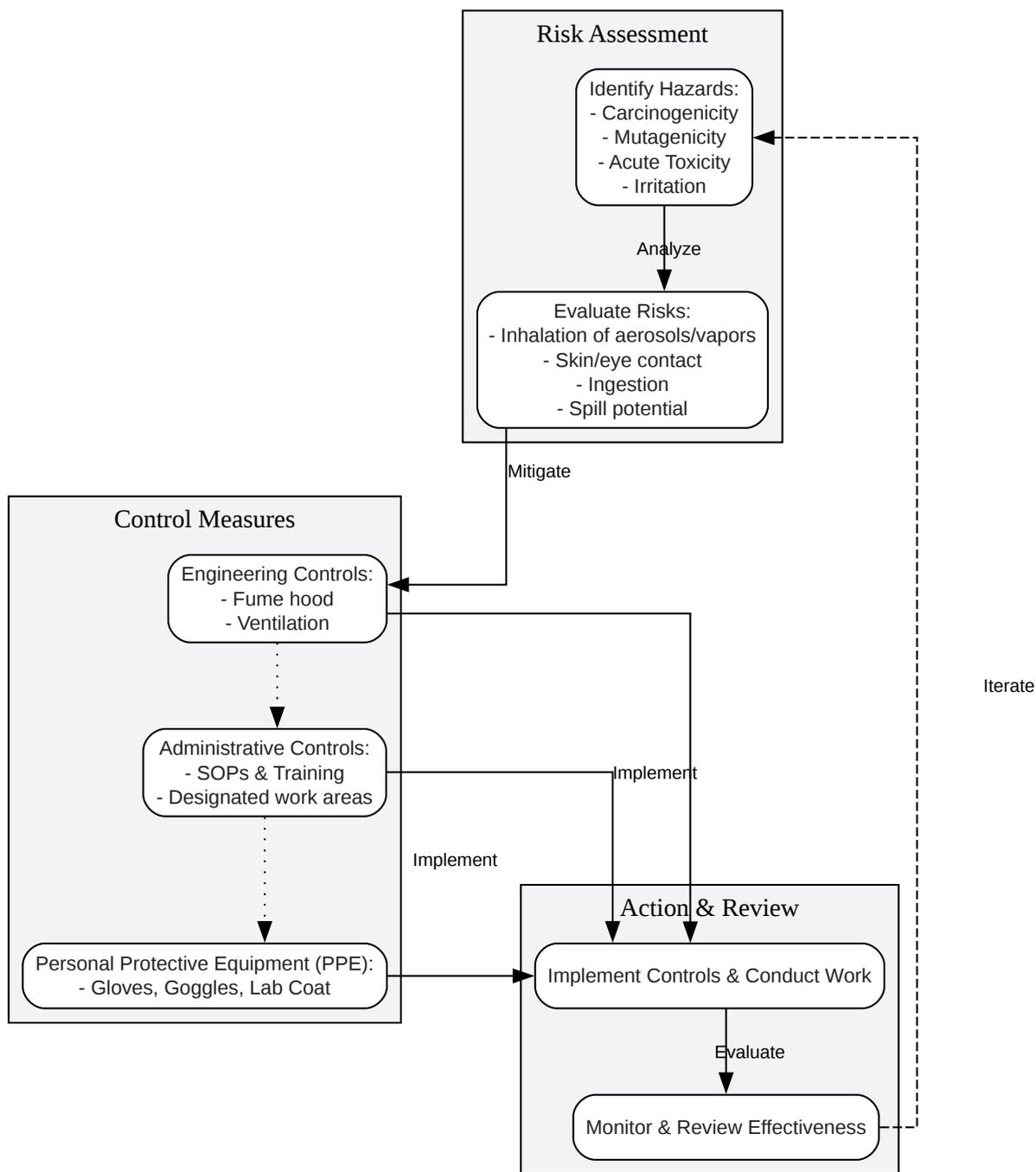
Butyl methanesulfonate is a hazardous chemical that can cause severe health effects. It is classified as harmful if swallowed, may cause genetic defects, and is suspected of causing cancer.^[2] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^[3] The International Agency for Research on Cancer (IARC) has classified busulfan, a common name for a related compound (1,4-butanediol dimethanesulfonate), as a Group 1 carcinogen, meaning it is carcinogenic to humans.^{[1][4][5]}

Key Chemical and Physical Properties:

Property	Value	Source
Molecular Formula	C5H12O3S	[6][7][8][9][10]
Molecular Weight	152.21 g/mol	[6][7][8]
Appearance	Colorless to pale yellow liquid	[10]
Boiling Point	81-83 °C @ 4 Torr; 245 °C @ 760 mmHg	[9]
Solubility	Soluble in organic solvents like chloroform and methanol; limited solubility in water.	[8][10]
Storage Temperature	Typically stored at room temperature or 2-8°C, with some sources recommending -20°C.[3][8][11] Always refer to the manufacturer's specific recommendations.	

Risk Assessment and Control Workflow

Before commencing any work involving **butyl methanesulfonate**, a thorough risk assessment is mandatory. This process is crucial for identifying potential hazards, evaluating the associated risks, and implementing effective control measures.



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Caption: Risk assessment and control workflow for **butyl methanesulfonate**.

Engineering Controls: Primary Barrier to Exposure

Engineering controls are the most effective means of minimizing exposure by physically isolating the hazard from the researcher.

- Chemical Fume Hood: All handling of **butyl methanesulfonate**, including weighing, preparing solutions, and conducting reactions, must be performed in a certified chemical fume hood.[\[2\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are adequately diluted and removed.[\[3\]](#)
- Designated Work Area: A specific area within the fume hood should be designated for working with **butyl methanesulfonate** to prevent cross-contamination. This area should be clearly marked.

Personal Protective Equipment (PPE): Essential for Personal Safety

The correct use of PPE is mandatory to prevent accidental exposure.

PPE Component	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile), double-gloving recommended.	To prevent skin contact.[2][3] Contaminated gloves should be disposed of properly after use.[12]
Eye Protection	Chemical splash goggles and a face shield.	To protect eyes from splashes and aerosols.[2][3]
Body Protection	A lab coat or chemical-resistant apron.	To protect skin and clothing from contamination.[3]
Respiratory Protection	A NIOSH-approved respirator may be necessary for certain procedures, such as cleaning up large spills or when engineering controls are not sufficient.[12] The need for respiratory protection should be determined by a risk assessment.	To prevent inhalation of aerosols or vapors.

Safe Handling and Experimental Protocols

Strict adherence to established protocols is vital when working with **butyl methanesulfonate**.

5.1. Protocol for Weighing and Preparing Solutions

- **Preparation:** Before starting, ensure the chemical fume hood is functioning correctly. Cover the work surface with absorbent, plastic-backed paper.
- **Weighing:** Carefully weigh the required amount of **butyl methanesulfonate** in a disposable container within the fume hood.
- **Solution Preparation:** Add the solvent to the container with the weighed **butyl methanesulfonate**. Gently swirl to dissolve. Avoid splashing.

- Labeling: Clearly label the container with the chemical name, concentration, date, and appropriate hazard warnings.
- Cleanup: Decontaminate all surfaces and equipment after use. Dispose of all contaminated disposable materials as hazardous waste.

Storage Procedures

Proper storage is critical for maintaining the chemical's integrity and preventing accidental release.

- Location: Store **butyl methanesulfonate** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[\[3\]](#)[\[13\]](#)[\[14\]](#)
- Container: Keep the container tightly sealed and clearly labeled.[\[3\]](#)[\[15\]](#) Store in the original container if possible.
- Security: Store in a locked cabinet or a designated, secure area to restrict access to authorized personnel only.[\[2\]](#)[\[15\]](#)

Emergency Procedures: Spills and Exposure

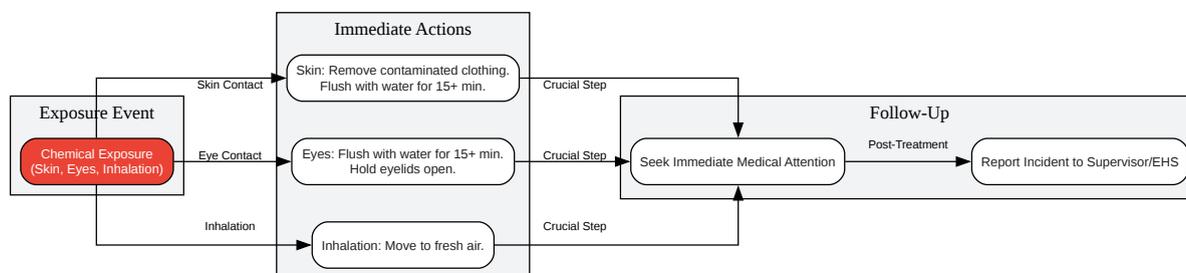
Rapid and correct response to emergencies is crucial to minimize harm.

7.1. Spill Response Protocol

- Evacuate: Immediately evacuate the affected area and alert colleagues and the laboratory supervisor.
- Isolate: Secure the area to prevent entry.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don appropriate PPE, including respiratory protection if necessary, before attempting to clean the spill.
- Containment: For small spills, cover with an inert absorbent material such as sand or vermiculite.[\[16\]](#)

- Cleanup: Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[2][17]
- Decontamination: Clean the spill area thoroughly. Some sources suggest washing the area with a sodium hypochlorite solution.[2]
- Reporting: Report the incident to the appropriate safety officer or department.

7.2. Exposure Response Plan



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Caption: Immediate response plan for **butyl methanesulfonate** exposure.

- Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes and remove contaminated clothing.[18][19] Seek immediate medical attention.[13][14]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3][18] Seek immediate medical attention.[13][14]
- Inhalation: Move the person to fresh air.[2][13][14] If breathing is difficult, provide artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[13][14] Rinse the mouth with water and seek immediate medical attention.

Waste Disposal

All waste contaminated with **butyl methanesulfonate** is considered hazardous waste.

- Collection: Collect all waste, including contaminated PPE, absorbent materials, and empty containers, in a designated, properly labeled, and sealed hazardous waste container.[17][20]
- Disposal: Dispose of hazardous waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[2][12][17] Do not dispose of **butyl methanesulfonate** down the drain.[17]

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